

Solubility Profile of 1-Butyl-3-methylpyridinium Bromide: A Technical Guide

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Compound of Interest

Compound Name:	1-Butyl-3-methylpyridinium Bromide
Cat. No.:	B1254741

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of the ionic liquid **1-Butyl-3-methylpyridinium Bromide** ([BMPy]Br) in a range of common laboratory solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this guide focuses on qualitative solubility trends, alongside a detailed experimental protocol for determining solubility, enabling researchers to generate specific data as required for their applications.

Core Physical and Chemical Properties

1-Butyl-3-methylpyridinium bromide is a pyridinium-based ionic liquid. Its structure, consisting of a pyridinium cation with butyl and methyl substituents and a bromide anion, dictates its physical and chemical properties, including its solubility.^[1] The melting point of this compound is reported to be in the range of 80-86°C.^[2]

Solubility in Common Solvents

While specific quantitative data is not readily available in the surveyed literature, the general solubility behavior of **1-Butyl-3-methylpyridinium Bromide** can be summarized as follows. As a salt, it exhibits a preference for polar solvents and has limited solubility in non-polar organic solvents.

Solvent	Polarity	Qualitative Solubility
Water (H ₂ O)	High	Soluble
Methanol (CH ₃ OH)	High	Soluble
Ethanol (C ₂ H ₅ OH)	High	Soluble
Acetonitrile (CH ₃ CN)	Medium	Soluble
Acetone (C ₃ H ₆ O)	Medium	Soluble
Toluene (C ₇ H ₈)	Low	Limited Solubility

This table is based on general statements found in the literature regarding the solubility of pyridinium-based ionic liquids and related compounds. Specific quantitative values require experimental determination.

Experimental Protocol for Solubility Determination

The following protocol outlines a standard "shake-flask" gravimetric method, a reliable and widely used technique for determining the equilibrium solubility of a solid in a liquid. This method can be adapted for various solvents and temperatures.

1. Materials and Equipment:

- **1-Butyl-3-methylpyridinium Bromide** (high purity)
- Solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance (accurate to ± 0.0001 g)
- Vials or flasks with airtight seals
- Syringe filters (0.45 μ m pore size, compatible with the solvent)
- Pipettes and volumetric flasks

- Oven

2. Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of **1-Butyl-3-methylpyridinium Bromide** to a vial containing a known volume or mass of the solvent. The presence of undissolved solid is crucial to ensure saturation.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in the thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and the ionic liquid. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.

- Sample Withdrawal and Analysis:

- Once equilibrium is reached, cease agitation and allow the undissolved solid to settle. Maintain the temperature of the solution.
- Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe (to the experimental temperature) to avoid precipitation.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, dry vial. This step is critical to remove any undissolved microcrystals.
- Accurately weigh the vial containing the filtered saturated solution.

- Gravimetric Determination:

- Place the vial with the saturated solution in an oven at a temperature sufficient to evaporate the solvent completely without decomposing the ionic liquid. A vacuum oven is recommended to facilitate solvent removal at a lower temperature.

- Once the solvent is fully evaporated, cool the vial in a desiccator to room temperature and weigh it.
- Repeat the drying and weighing steps until a constant mass is achieved.

3. Calculation of Solubility:

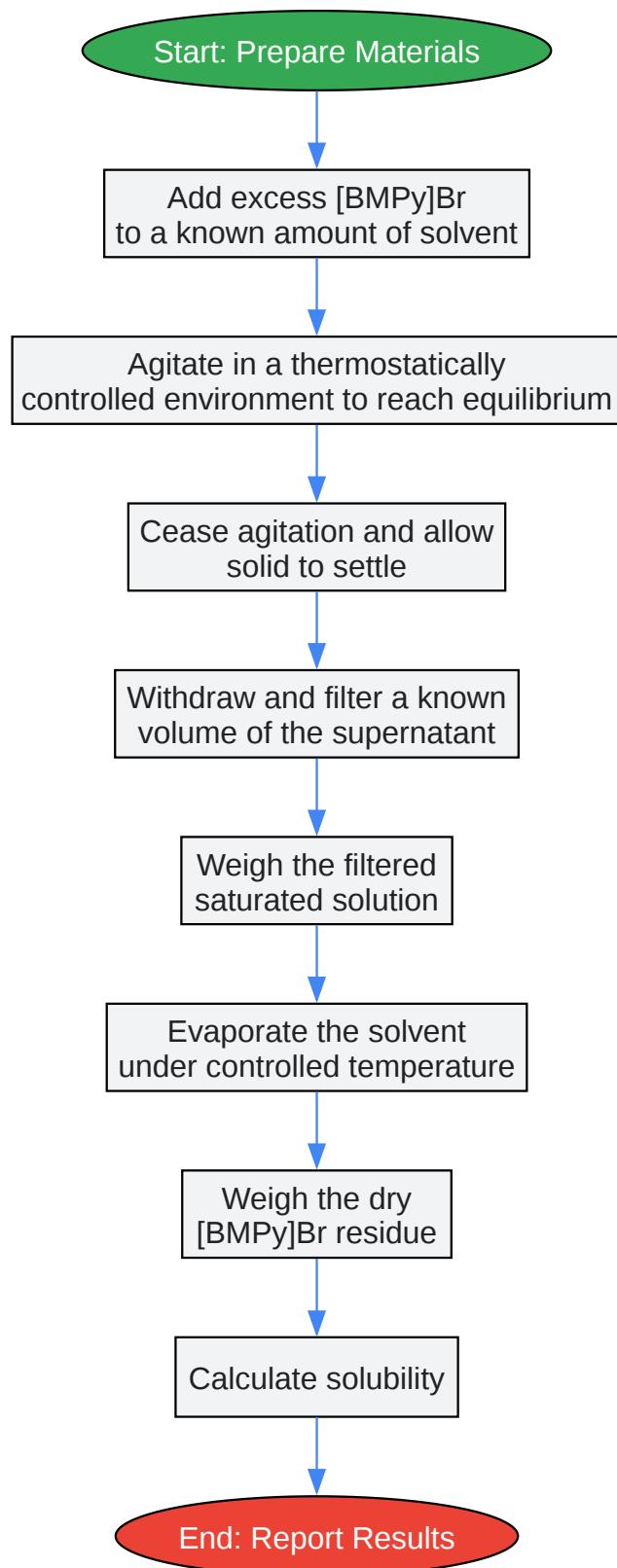
The solubility can be expressed in various units, such as g/100 g of solvent or mol/kg of solvent.

- Solubility in g/100 g of solvent:

- Mass of solvent = (Mass of vial + saturated solution) - (Mass of vial + dry ionic liquid)
- Mass of dissolved ionic liquid = (Mass of vial + dry ionic liquid) - (Mass of empty vial)
- Solubility = (Mass of dissolved ionic liquid / Mass of solvent) x 100

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **1-Butyl-3-methylpyridinium Bromide** can be visualized as follows:

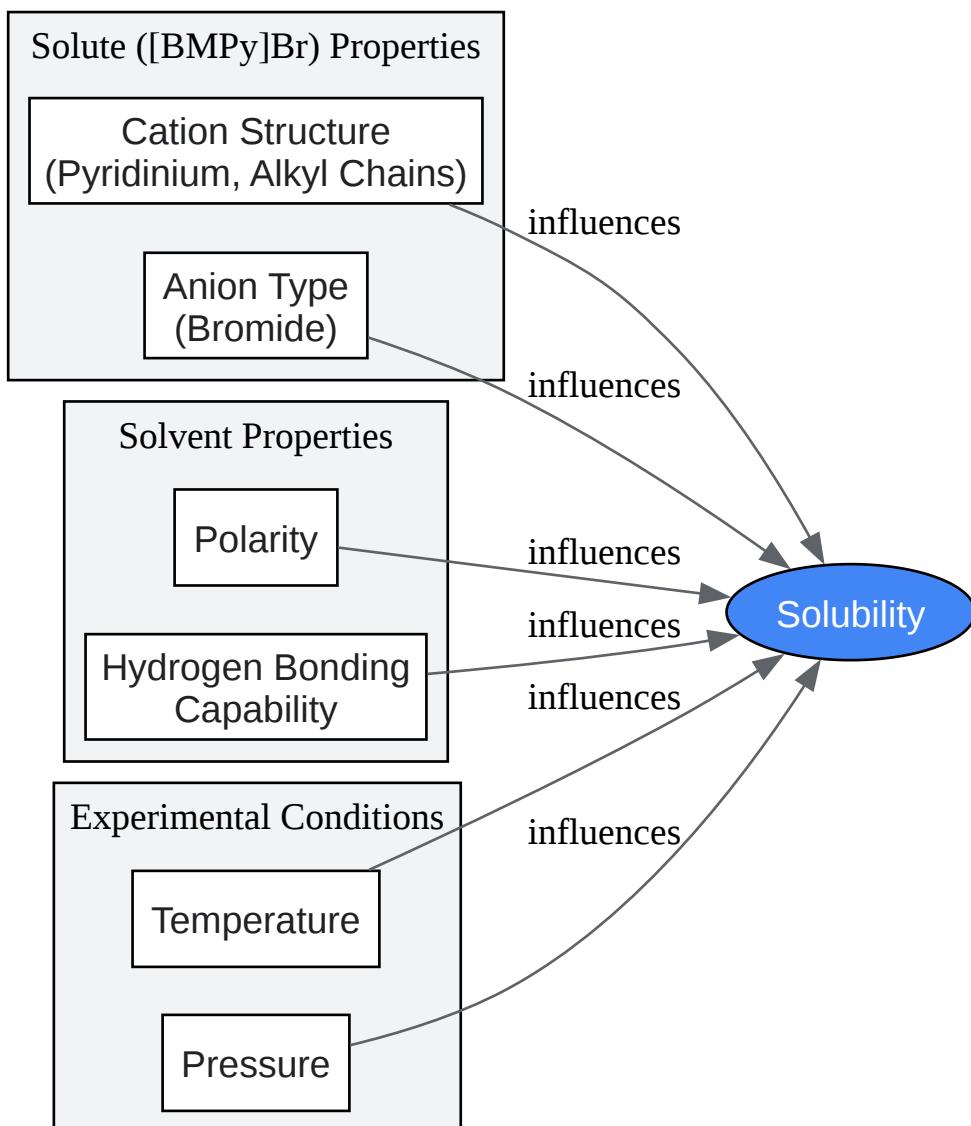


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Caption: Workflow for gravimetric solubility determination.

Logical Relationship of Solubility Factors

The solubility of an ionic liquid like **1-Butyl-3-methylpyridinium Bromide** is influenced by a combination of factors related to the solute, the solvent, and the experimental conditions.



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Caption: Factors influencing the solubility of [BMPy]Br.

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- 1. researchgate.net [researchgate.net]
- 2. chemimpex.com [chemimpex.com]
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